

# Total Synthesis of Spirotryprostatin B: An In-depth Experimental Protocol Resource

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## Compound of Interest

Compound Name: *Spirotryprostatin B*

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**Spirotryprostatin B**, a complex indole alkaloid isolated from *Aspergillus fumigatus*, has garnered significant attention in the scientific community due to its potent antimitotic activity, primarily through the inhibition of cell cycle progression at the G2/M phase. This property makes it a compelling candidate for the development of novel anticancer therapeutics. The intricate molecular architecture of **Spirotryprostatin B**, featuring a unique spiro[pyrrolidine-3,3'-oxindole] core and multiple stereocenters, presents a formidable challenge for synthetic organic chemists. This document provides a comprehensive overview of notable total syntheses of **Spirotryprostatin B**, complete with detailed experimental protocols for key transformations and tabulated quantitative data to facilitate comparison and application in a research setting.

## Comparative Overview of Key Synthetic Strategies

Several research groups have successfully completed the total synthesis of **Spirotryprostatin B**, each employing a unique strategic approach to construct the challenging spirocyclic core and control the stereochemistry. The following table summarizes the key aspects of some of the most prominent syntheses.

| Research Group     | Key Strategy                               | Number of Steps | Overall Yield (%) | Key Intermediates/Reactions                                                                                                  |
|--------------------|--------------------------------------------|-----------------|-------------------|------------------------------------------------------------------------------------------------------------------------------|
| Danishefsky (2000) | Mannich Reaction                           | 8               | 4.6               | Mannich reaction of an L-tryptophan derivative, PhSeCl mediated elimination. <a href="#">[1]</a> <a href="#">[2]</a>         |
| Ganesan (2000)     | Biomimetic Oxidative Rearrangement         | 7               | 4.9               | Pictet-Spengler condensation, NBS-mediated oxidative rearrangement. <a href="#">[3]</a>                                      |
| Williams (2002)    | 1,3-Dipolar Cycloaddition                  | 9               | 11                | Azomethine ylide generation, diastereoselective 1,3-dipolar cycloaddition. <a href="#">[1]</a>                               |
| Carreira (2005)    | MgI <sub>2</sub> -Catalyzed Ring Expansion | 19              | 5.5               | Rhodium-catalyzed cyclopropanation, MgI <sub>2</sub> -mediated [1+3] ring expansion. <a href="#">[2]</a> <a href="#">[4]</a> |

|                |                                    |    |      |                                                                                                  |
|----------------|------------------------------------|----|------|--------------------------------------------------------------------------------------------------|
| Trost (2007)   | Palladium-Catalyzed Prenylation    | 8  | 13.7 | Palladium-catalyzed asymmetric allylic alkylation (AAA) for spiro center construction.[1]<br>[5] |
| Horne (2004)   | N-Acyliminium Ion Spirocyclization | 7  | 4.9  | Intramolecular N-acyliminium ion cyclization onto a 2-chloroindole.[2]                           |
| Overman (2000) | Asymmetric Heck Cyclization        | 10 | 9    | Intramolecular asymmetric Heck reaction to form the spiro-oxindole.[2]                           |

## Experimental Protocols for Key Synthetic Transformations

This section provides detailed experimental procedures for pivotal steps from selected total syntheses of **Spirotryprostatin B**. These protocols are intended to serve as a practical guide for researchers.

### Danishefsky's Mannich Reaction for Spiro-Oxindole Formation

This protocol describes the key Mannich reaction to construct the spirocyclic core, as reported by the Danishefsky group.[1][2]

Protocol:

- To a solution of the L-tryptophan methyl ester hydrochloride derivative (1.0 eq) in a suitable solvent such as methanol, is added 3-buten-2-one (1.2 eq).

- The reaction mixture is stirred at room temperature for 24-48 hours.
- Upon completion, as monitored by TLC, the solvent is removed under reduced pressure.
- The residue is purified by flash column chromatography on silica gel (eluent: ethyl acetate/hexanes gradient) to yield the spirocyclic indole ketone intermediate as a mixture of diastereomers.

## Ganesan's Biomimetic Oxidative Rearrangement

The Ganesan synthesis features a biomimetic oxidative rearrangement of a tetrahydro- $\beta$ -carboline precursor to furnish the spiro-oxindole.<sup>[3]</sup>

Protocol:

- The tetrahydro- $\beta$ -carboline precursor (1.0 eq) is dissolved in a mixture of THF, acetic acid, and water.
- The solution is cooled to 0 °C, and N-bromosuccinimide (NBS) (1.1 eq) is added in portions.
- The reaction is stirred at 0 °C for 1 hour and then allowed to warm to room temperature and stirred for an additional 2-4 hours.
- The reaction is quenched with aqueous sodium thiosulfate solution and extracted with ethyl acetate.
- The combined organic layers are washed with brine, dried over sodium sulfate, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography (eluent: ethyl acetate/hexanes gradient) to afford the spiro-oxindole.

## Williams' 1,3-Dipolar Cycloaddition

This protocol details the key diastereoselective 1,3-dipolar cycloaddition reaction utilized in the Williams synthesis.<sup>[1]</sup>

Protocol:

- A mixture of the chiral non-racemic N-glycine derivative (1.0 eq) and isovaleraldehyde (1.1 eq) in toluene is heated to reflux with azeotropic removal of water using a Dean-Stark trap for 2-4 hours to form the azomethine ylide in situ.
- The reaction mixture is then cooled to room temperature, and the dienophile, a substituted oxindole (1.0 eq), is added.
- The mixture is stirred at room temperature for 12-24 hours.
- The solvent is removed under reduced pressure, and the resulting residue is purified by flash column chromatography on silica gel (eluent: ethyl acetate/hexanes gradient) to yield the spiro[pyrrolidine-3,3'-oxindole] cycloadduct.

## Carreira's $MgI_2$ -Catalyzed Ring Expansion

A key feature of the Carreira synthesis is the magnesium iodide-mediated ring expansion of a spiro-cyclopropyl oxindole.<sup>[2][4]</sup>

Protocol:

- To a solution of the spiro[cyclopropane-1,3'-oxindole] (1.0 eq) in anhydrous THF is added magnesium iodide ( $MgI_2$ ) (1.2 eq).
- The corresponding imine (1.1 eq) is then added to the reaction mixture.
- The mixture is heated to 60 °C and stirred for 12-18 hours.
- After cooling to room temperature, the reaction is quenched with saturated aqueous ammonium chloride solution and extracted with ethyl acetate.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated in vacuo.
- The crude product is purified by flash chromatography on silica gel to afford the desired spiro-pyrrolidinyl oxindole.

## Trost's Palladium-Catalyzed Asymmetric Allylic Alkylation

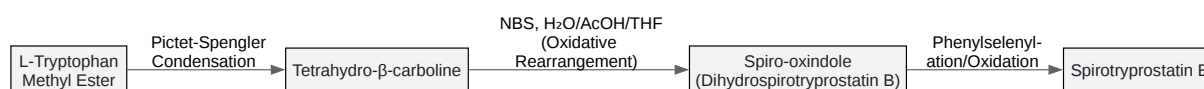
The Trost synthesis establishes the crucial spiro-quaternary center using a palladium-catalyzed asymmetric allylic alkylation.[1][5]

Protocol:

- To a solution of the  $\beta$ -ketoester substrate (1.0 eq) in anhydrous THF are added the palladium catalyst (e.g.,  $\text{Pd}_2(\text{dba})_3$ , 2.5 mol %) and a chiral ligand (e.g., (R,R)-Trost ligand, 7.5 mol %).
- The allylic carbonate (1.2 eq) is then added, and the reaction mixture is stirred at room temperature for 12-24 hours.
- The solvent is removed under reduced pressure, and the residue is purified by flash column chromatography on silica gel (eluent: ethyl acetate/hexanes gradient) to provide the enantioenriched spiro-oxindole product.

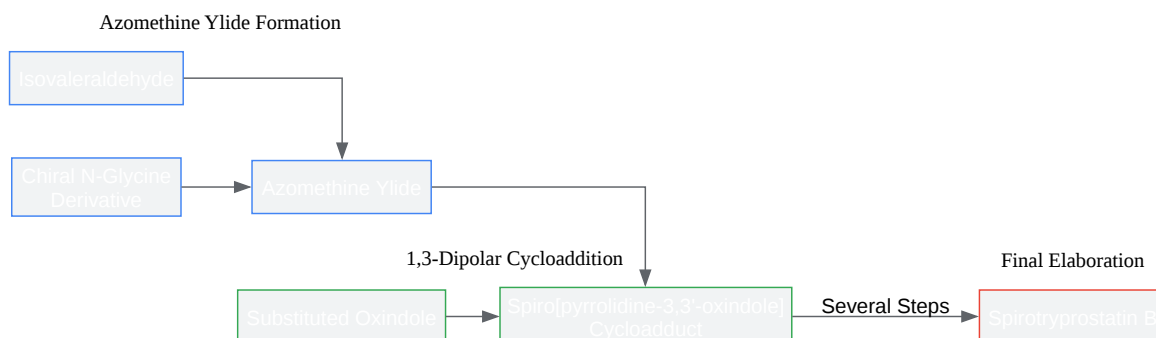
## Synthetic Pathway Visualizations

The following diagrams illustrate the overall synthetic strategies for two of the discussed total syntheses of **Spirotryprostatin B**.



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Caption: Ganesan's biomimetic total synthesis of **Spirotryprostatin B**.



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Caption: Key steps in the Williams total synthesis of **Spirotryprostatin B**.

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